

# An In-depth Technical Guide to beta-Acetyldigoxin (CAS: 5355-48-6)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *beta*-Acetyldigoxin

Cat. No.: B194529

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **beta-acetyldigoxin**, a cardiac glycoside derived from the acetylation of digoxin. With the CAS Number 5355-48-6, this compound has been utilized in the management of heart failure and certain cardiac arrhythmias. This document collates essential physicochemical data, details experimental methodologies for its synthesis and characterization, and elucidates its primary mechanism of action through the inhibition of the Na<sup>+</sup>/K<sup>+</sup>-ATPase pump and subsequent signaling cascades. All quantitative data is presented in tabular format for clarity, and key processes are visualized using Graphviz diagrams to facilitate understanding for research and development purposes.

## Physicochemical Properties

**Beta-acetyldigoxin** is a white, odorless, crystalline powder with a bitter taste.<sup>[1]</sup> Its key physicochemical properties are summarized in the table below, providing a foundational dataset for experimental design and formulation development.

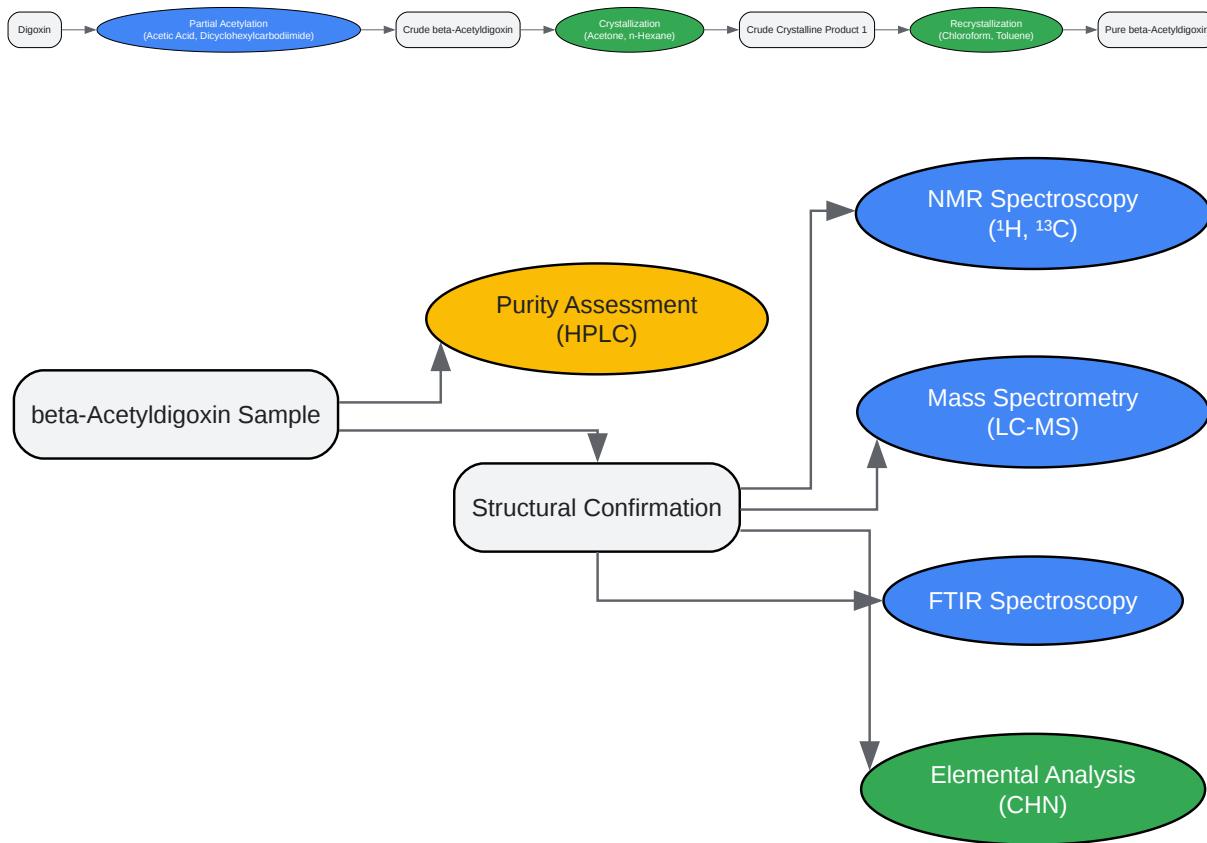
Property	Value	Source
Molecular Formula	C43H66O15	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	822.98 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	271-273 °C	<a href="#">[2]</a>
Boiling Point (estimate)	681.03 °C	<a href="#">[2]</a>
Density (estimate)	1.1139 g/cm <sup>3</sup>	<a href="#">[2]</a>
pKa (predicted)	13.41 ± 0.70	<a href="#">[2]</a>
Solubility	Practically insoluble in water; sparingly soluble in methylene chloride; slightly soluble in ethanol (96%). <a href="#">[2]</a>	<a href="#">[2]</a>
Storage Temperature	-20°C Freezer	<a href="#">[2]</a>

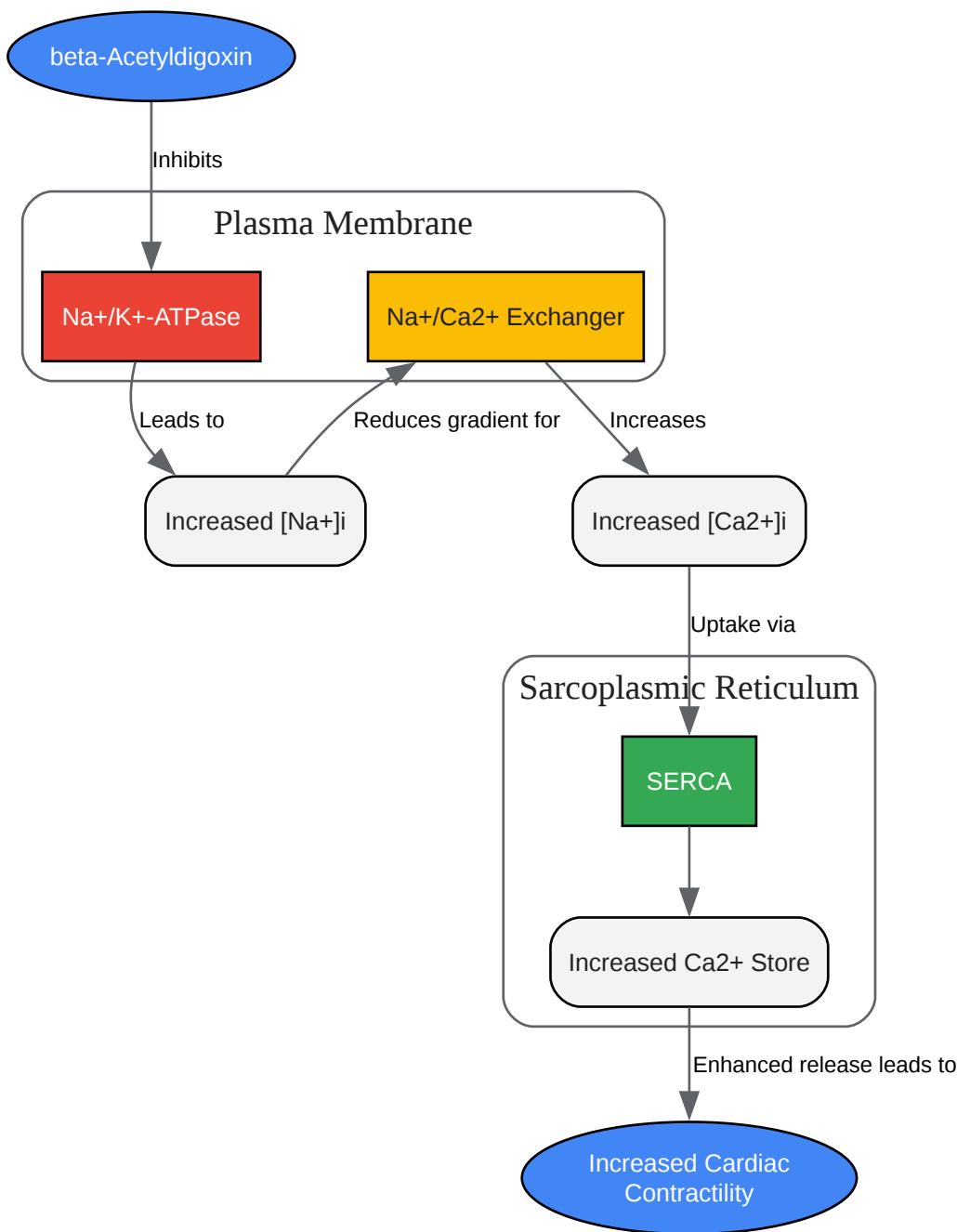
## Experimental Protocols

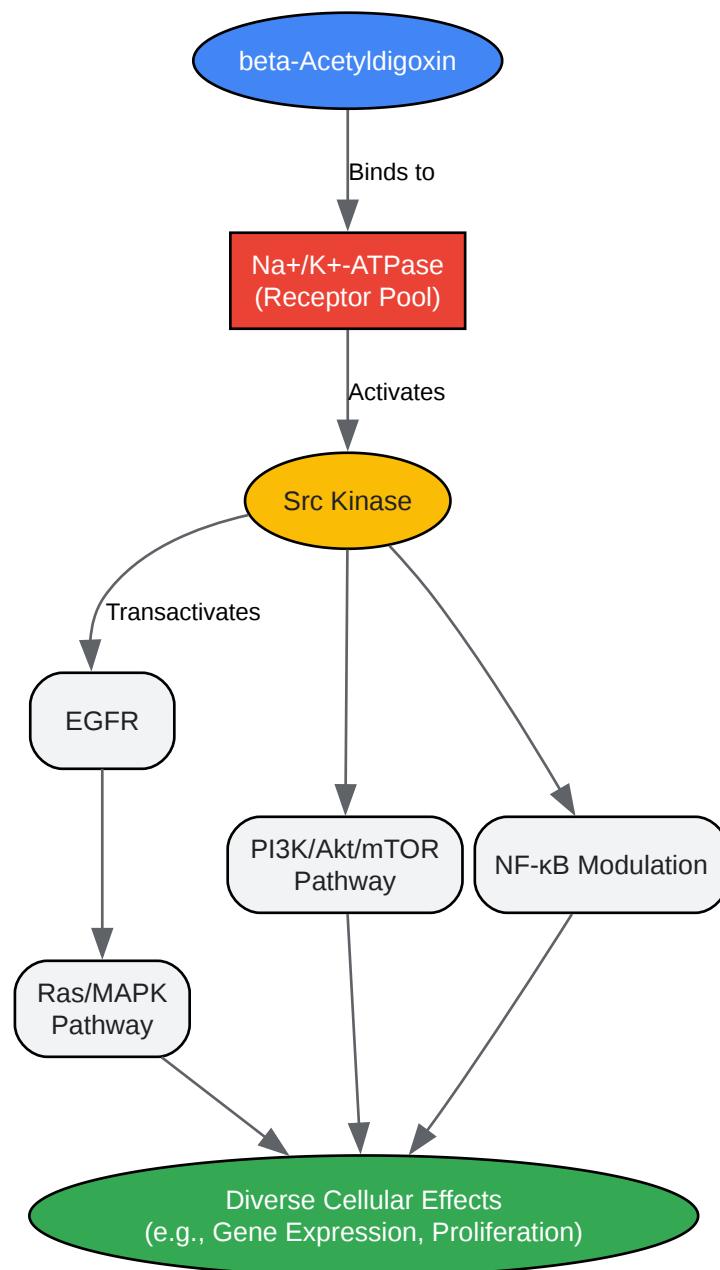
### Synthesis and Purification of beta-Acetyldigoxin

The following protocol is based on the partial acetylation of digoxin.

#### 2.1.1. Synthesis Workflow







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. BETA-ACETYLDIGOXIN | 5355-48-6 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. Cas 5355-48-6,BETA-ACETYLDIGOXIN | lookchem [lookchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to beta-Acetyldigoxin (CAS: 5355-48-6)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b194529#beta-acetyldigoxin-cas-number-5355-48-6\]](https://www.benchchem.com/product/b194529#beta-acetyldigoxin-cas-number-5355-48-6)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)